

# A Comparative Analysis of Diethanolamine and Potassium Salts of Maleic Hydrazide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Maleic Hydrazide*

Cat. No.: *B159416*

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This guide provides a comprehensive comparison of the diethanolamine (DEA) and potassium (K) salts of **maleic hydrazide**, a widely used plant growth regulator. **Maleic hydrazide** functions by inhibiting cell division, effectively controlling sucker growth in tobacco and preventing sprouting in stored crops like potatoes and onions.<sup>[1][2][3]</sup> The active ingredient, **maleic hydrazide**, has low water solubility, necessitating its formulation as a salt to improve efficacy.<sup>[4]</sup> This analysis details the physicochemical properties, biological activity, toxicological profiles, and performance of its two primary salt formulations, supported by experimental data and protocols.

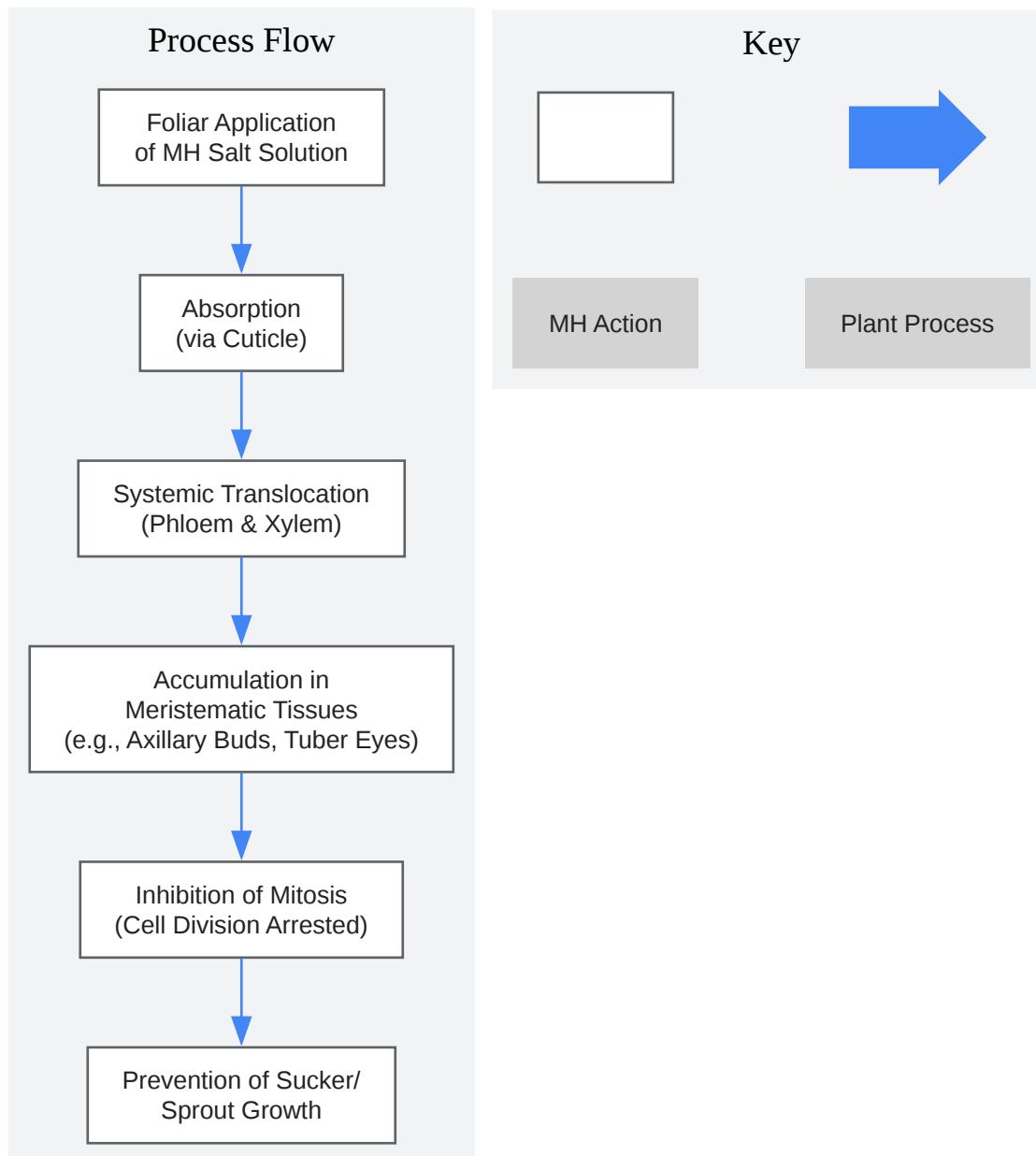
## Physicochemical Properties

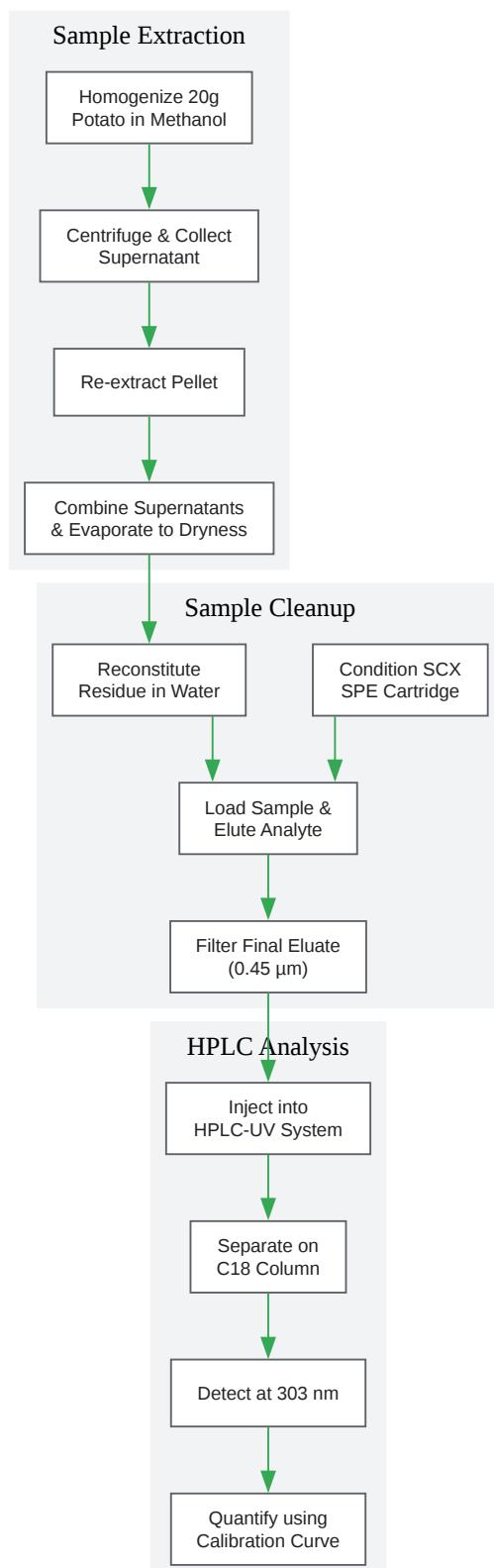
The formulation of **maleic hydrazide** as a salt significantly enhances its water solubility, a critical factor for its absorption and translocation within the plant. The potassium salt offers a substantial solubility advantage over both the free acid and the historically used diethanolamine salt.

Property	Maleic Hydrazide (Free Acid)	Diethanolamine Salt	Potassium Salt
Molecular Weight	112.09 g/mol [2]	217.22 g/mol [5]	~150.18 g/mol [1]
Physical State	Odorless white solid[2]	Clear golden-brown liquid[5]	White crystalline solid
Water Solubility (at 25°C)	~6,000 mg/L[2]	Water soluble	300,000 - 400,000 mg/L

## Biological Activity and Mode of Action

Upon application to foliage, **maleic hydrazide** is absorbed and transported systemically via both xylem and phloem to regions of active cell division (meristematic tissues), such as axillary buds and tuber eyes.[6][7] Its primary mode of action is the inhibition of mitosis, which stops the formation of new cells but does not affect the enlargement of existing ones.[3][8] This selective action prevents the growth of suckers or sprouts without killing the plant.[7] The precise biochemical mechanism is thought to involve disruption of nucleic acid synthesis, potentially acting as a uracil antimetabolite.[9]



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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)